

Morachalcone A: Chemical and Bioactivity Profile

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Compound Focus: Morachalcone A

CAS No.: 76472-88-3

Cat. No.: S633073

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Morachalcone A is a bioactive compound with a defined chemical structure, though its precise solubility values require experimental determination.

Property	Description
Chemical Name	Morachalcone A
CAS Number	76472-88-3 [1]
Molecular Formula	C ₂₀ H ₂₀ O ₅ [1]
Molecular Weight	340.37 g/mol [1]
SMILES	<chem>C\C(C)=C/Cc1c(O)ccc(C(=O)\C=C\c2ccc(O)cc2O)c1O</chem> [1]
Bioactive Role	Tyrosinase inhibitor, pancreatic lipase inhibitor, neuroprotective agent, anti-inflammatory [1]

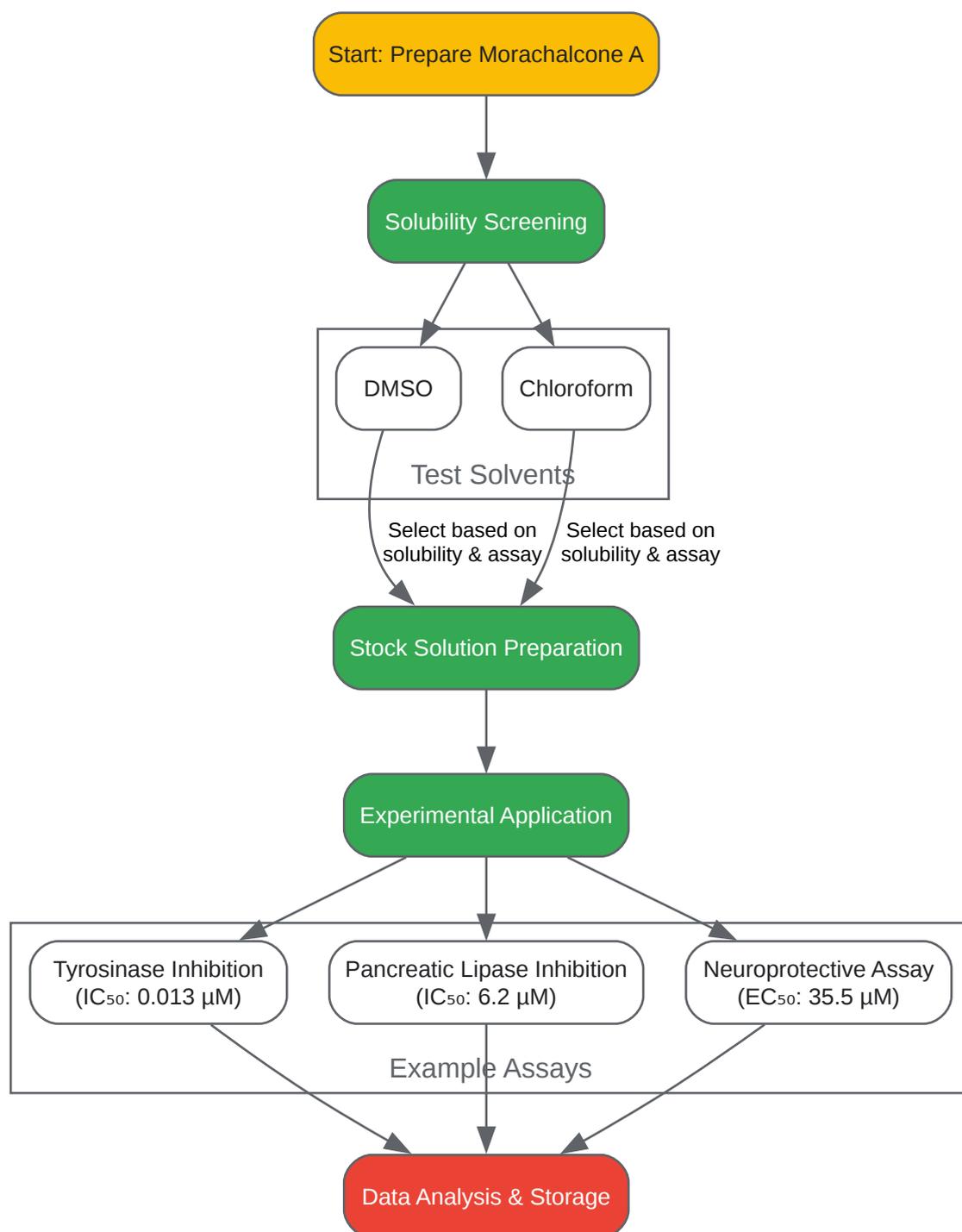
Solvent Properties and Handling

For dissolution, Dimethyl sulfoxide (DMSO) is a strongly recommended solvent due to its ability to dissolve a wide range of polar and non-polar compounds [2]. Chloroform is a volatile organic solvent suitable for many organic compounds.

Solvent	Properties	Considerations for Morachalcone A
DMSO	Polar aprotic solvent; miscible with water [2].	Ideal for creating stock solutions for biological assays. Hygroscopic; store under anhydrous conditions.
Chloroform	Volatile organic solvent; immiscible with water.	Suitable for extraction and analytical preparations. Use in fume hood due to volatility and toxicity.

Proposed Experimental Workflow

The following diagram outlines a general workflow for handling **Morachalcone A**, from preparation to application, which you can adapt once solubility is determined.

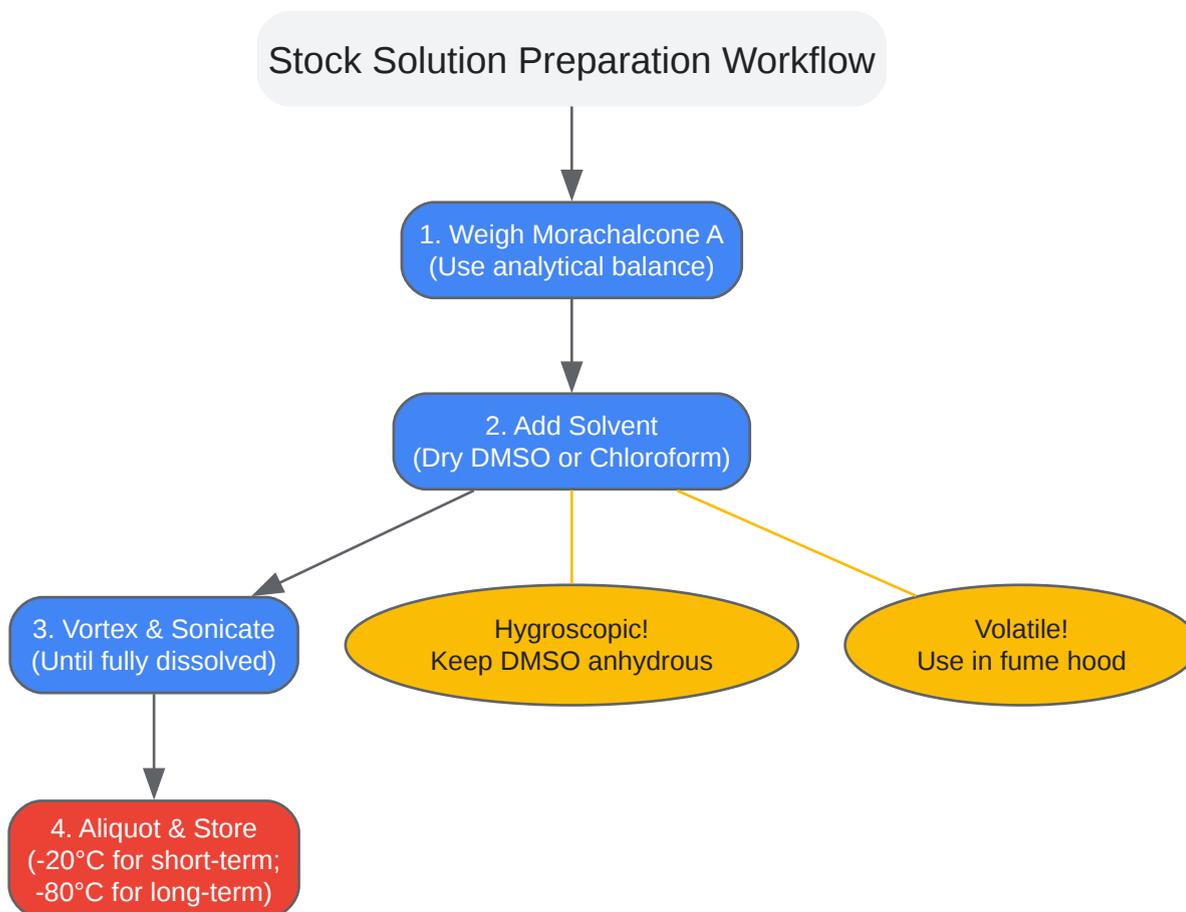


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Detailed Experimental Protocols

Protocol 1: Preparation of Stock Solutions

This protocol outlines the steps for creating stock solutions of **Morachalcone A**, which are foundational for all subsequent experiments.



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- **DMSO Stock Solution (for Biological Assays):**

- Calculate the required mass of **Morachalcone A** to achieve a high-concentration stock (e.g., 10-100 mM).
- In a vial, dissolve the weighed compound in a precise volume of **anhydrous DMSO**.
- Vortex the mixture for 30-60 seconds and then pulse-sonicate in a water bath for 1-2 minutes to aid dissolution. Visually inspect for clarity.
- Aliquot the stock solution into smaller volumes to avoid freeze-thaw cycles. Store at **-20°C for short-term use (weeks) or -80°C for long-term storage (years)** [1].

- **Chloroform Stock Solution (for Analytical Work):**

- Perform this entire procedure in a fume hood.
- Dissolve the weighed compound in a known volume of chloroform.
- The solution can be stored in a tightly sealed, light-resistant container at **4°C or -20°C**.

Protocol 2: Tyrosinase Inhibition Assay

Morachalcone A is a potent tyrosinase inhibitor, and this protocol is based on its known bioactivity [1].

• Solution Preparation:

- Prepare a stock solution of tyrosinase enzyme in a suitable buffer (e.g., phosphate buffer, pH 6.8).
- Prepare a substrate solution, such as L-DOPA or L-tyrosine, in the same buffer.
- Prepare serial dilutions of **Morachalcone A** from the DMSO stock solution in the assay buffer. The final concentration of DMSO in the assay should be kept constant and below 1% (v/v) to avoid solvent toxicity.

• Assay Procedure:

- In a 96-well plate, mix the diluted compound (or buffer control), enzyme solution, and substrate solution.
- Incubate the reaction mixture at a defined temperature (e.g., 37°C) for a set time.
- Monitor the formation of the dopachrome product by measuring the absorbance at 475-490 nm using a microplate reader.
- Calculate the percentage inhibition and the half-maximal inhibitory concentration (IC₅₀).
Morachalcone A has a reported IC₅₀ of **0.013 μM** [1].

Critical Safety and Technical Notes

- **DMSO Handling:** DMSO is an excellent solvent that readily penetrates biological membranes. It can carry dissolved substances, including impurities, through the skin. Always wear appropriate personal protective equipment (PPE) including gloves and safety glasses [2].
- **Solvent Interference:** When using DMSO in biological assays, include a vehicle control (e.g., the same concentration of DMSO without the test compound) to account for any effects of the solvent on the cells or biochemical system [2].
- **Data Gap:** The specific, quantitative solubility (e.g., mg/mL) of **Morachalcone A** in DMSO and chloroform is not listed in the available sources. The first step in any experimental plan should be to empirically determine this.

How to Proceed with Your Research

To move forward, I recommend:

- **Empirical Testing:** Conduct a simple solubility test by adding small, incremental amounts of **Morachalcone A** to a fixed volume of solvent until saturation is observed.
- **Consult Specialized Databases:** Search for solubility data in specialized chemical and pharmaceutical databases (e.g., PubChem, SciFinder) that may contain more detailed experimental property data.

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References

1. A | Tyrosinase | TargetMol Morachalcone [targetmol.com]

2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]

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